

Application Notes and Protocols for Recombinant Human GMPS Protein Expression and Purification

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Compound of Interest

Compound Name: *Gmpsp*

Cat. No.: *B1217738*

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Introduction

Guanosine 5'-monophosphate synthetase (GMPS), also known as GMP synthase, is a crucial enzyme in the de novo biosynthesis of purine nucleotides.^[1] It catalyzes the final step in the production of guanosine monophosphate (GMP) from xanthosine monophosphate (XMP). Beyond its primary metabolic role, GMPS has been identified to have "moonlighting" functions, including involvement in the stabilization of the tumor suppressor p53 and interaction with the ubiquitin-specific protease 7 (USP7), highlighting its potential as a therapeutic target. This document provides a detailed protocol for the expression of recombinant human GMPS (hGMPS) in an *Escherichia coli* expression system and its subsequent purification, yielding a high-purity protein suitable for downstream applications such as structural studies, enzymatic assays, and drug screening.

Quantitative Data Summary

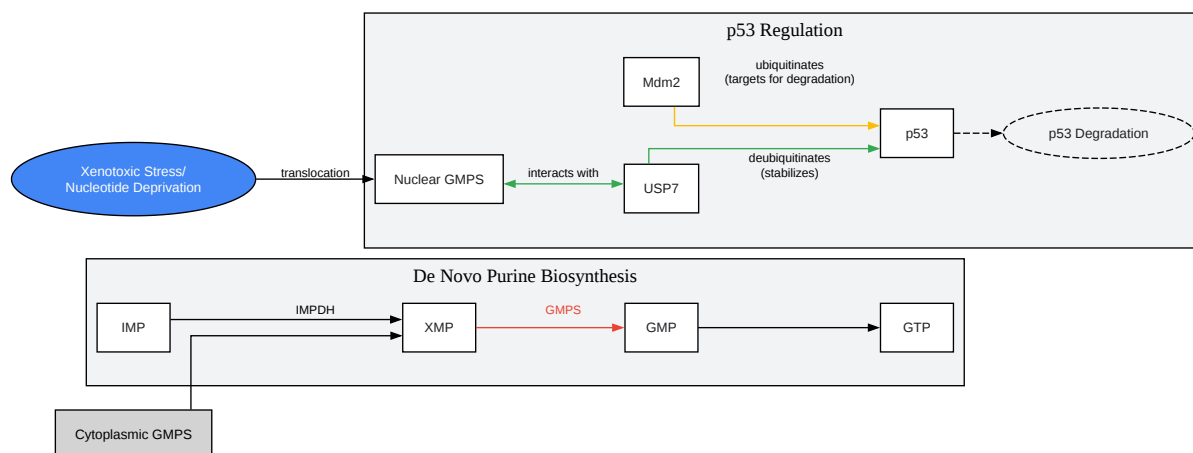
The following table summarizes the key quantitative parameters for the expression and purification of recombinant human GMPS with an N-terminal His-tag.

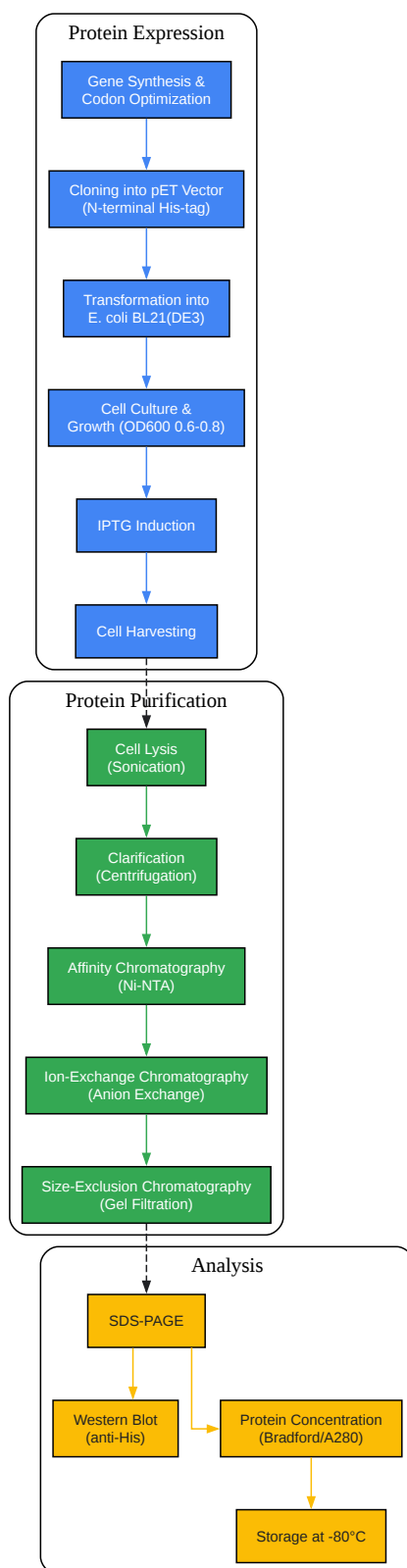
Parameter	Value	Notes
Protein Name	Recombinant Human GMP Synthetase (hGMPS)	
Amino Acid Sequence	MGSSHHHHHSSGLVPRGS HMGSHMALCNG... (full sequence appended)	Includes an N-terminal His-tag for purification.[1]
Theoretical Molecular Weight	~79.2 kDa	Based on the full-length protein with a 24-amino acid N- terminal His-tag.[1]
Expression System	E. coli BL21(DE3)	A common and effective strain for recombinant protein expression.
Purity	>90%	As determined by SDS-PAGE analysis.[1]
Typical Yield	5-10 mg/L of culture	Yield can vary depending on optimization of expression conditions.
Storage Buffer	20 mM Tris-HCl (pH 8.0), 150 mM NaCl, 1 mM DTT, 10% glycerol	A standard buffer for maintaining protein stability.
Storage Conditions	Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.	For long-term storage. Can be stored at 4°C for short periods (1-2 weeks).

Signaling Pathway and Experimental Workflow

GMPS in Purine Biosynthesis and p53 Regulation

GMPS plays a pivotal role in the de novo purine biosynthesis pathway, converting XMP to GMP. Additionally, it has been shown to be involved in cellular stress responses through its interaction with the p53 tumor suppressor pathway. Under certain stress conditions, GMPS can translocate to the nucleus and contribute to the stabilization of p53. This interaction is thought to be mediated through the deubiquitinase USP7.





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References

- 1. angioproteomie.com [angioproteomie.com]
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